

# How to dissolve and store AMI-1 for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AMI-1

Cat. No.: B10762199

[Get Quote](#)

## Application Notes and Protocols for AMI-1 For Researchers, Scientists, and Drug Development Professionals

### Introduction

**AMI-1** is a potent, cell-permeable, and reversible inhibitor of protein arginine N-methyltransferases (PRMTs).[1] It functions by blocking the binding of peptide substrates to PRMTs, thereby inhibiting their methyltransferase activity.[1] **AMI-1** has been shown to inhibit both type I (e.g., PRMT1, PRMT3, PRMT4, PRMT6) and type II (e.g., PRMT5) PRMTs.[1] This broad-spectrum inhibitory activity makes **AMI-1** a valuable tool for studying the roles of arginine methylation in various cellular processes, including signal transduction, gene transcription, and DNA repair. These application notes provide detailed protocols for the dissolution and storage of **AMI-1** for experimental use.

## Data Presentation

Table 1: Solubility of **AMI-1**

Solvent	Solubility	Source
DMSO	20 mg/mL (39.64 mM)	Selleck Chemicals[2]
DMSO	45 mg/mL	AbMole BioScience[3]
DMSO	89 mg/mL (162.27 mM) (warmed)	AdooQ BioScience[4]
DMSO	100 mg/mL (182.33 mM)	Selleck Chemicals[5]
Water	9 mg/mL (16.41 mM)	AdooQ BioScience[4]
Water	10 mg/mL	Cayman Chemical[6], AbMole BioScience[3]
PBS	20 mg/mL	AdooQ BioScience[4]
Ethanol	Insoluble	Selleck Chemicals[5], AdooQ BioScience[4]

Table 2: Storage and Stability of **AMI-1**

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	Selleck Chemicals[5], AbMole BioScience[3]
Powder	-20°C	≥ 4 years	Cayman Chemical[6]
Stock Solution in Solvent	-80°C	1 year	Selleck Chemicals[5]
Stock Solution in Solvent	-80°C	2 years	MedchemExpress[1]
Stock Solution in Solvent	-80°C	6 months	AbMole BioScience[3]
Stock Solution in Solvent	-20°C	1 month	Selleck Chemicals[5], AdooQ BioScience[4], AbMole BioScience[3]
Stock Solution in Solvent	-20°C	1 year	MedchemExpress[1]

## Experimental Protocols

### Protocol 1: Preparation of a Concentrated **AMI-1** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AMI-1** in DMSO.

Materials:

- **AMI-1** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Pre-warm **AMI-1**: Allow the vial of **AMI-1** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculate the required mass: Determine the mass of **AMI-1** needed to prepare the desired volume and concentration of the stock solution. For example, for 1 mL of a 10 mM stock solution of **AMI-1** (disodium salt, MW: 548.45 g/mol ), you would need 5.48 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial of **AMI-1** powder.
- Vortexing: Vortex the solution thoroughly until the **AMI-1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid in dissolution if necessary.<sup>[4]</sup>
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).<sup>[1][3][4][5]</sup>

## Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol describes the dilution of the **AMI-1** stock solution for use in cell culture.

### Materials:

- 10 mM **AMI-1** stock solution in DMSO
- Sterile cell culture medium

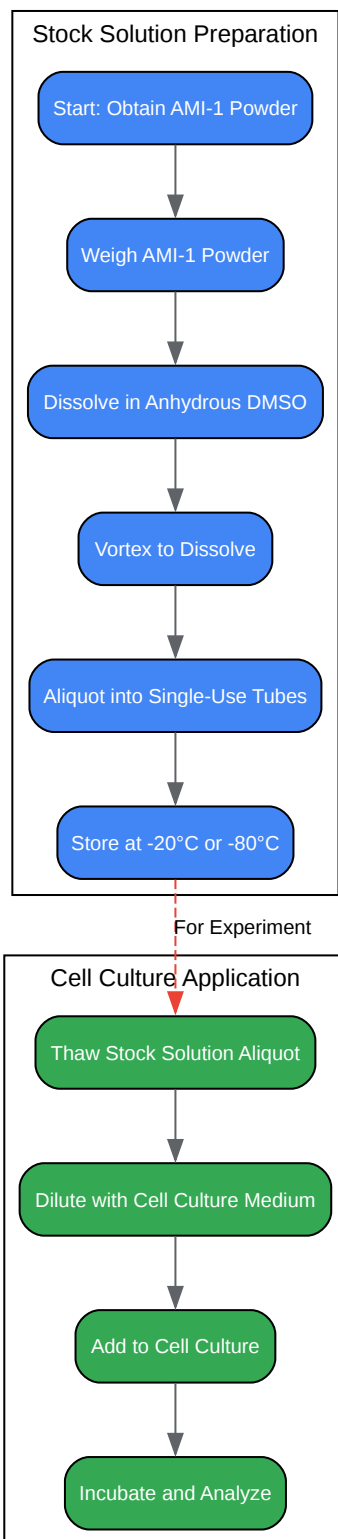
### Procedure:

- Thaw stock solution: Thaw a single aliquot of the 10 mM **AMI-1** stock solution at room temperature.
- Dilution: Serially dilute the stock solution with sterile cell culture medium to achieve the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.

- Mixing: Mix the working solution thoroughly by gentle pipetting before adding it to the cell cultures.
- Immediate use: Use the freshly prepared working solution immediately for experiments.

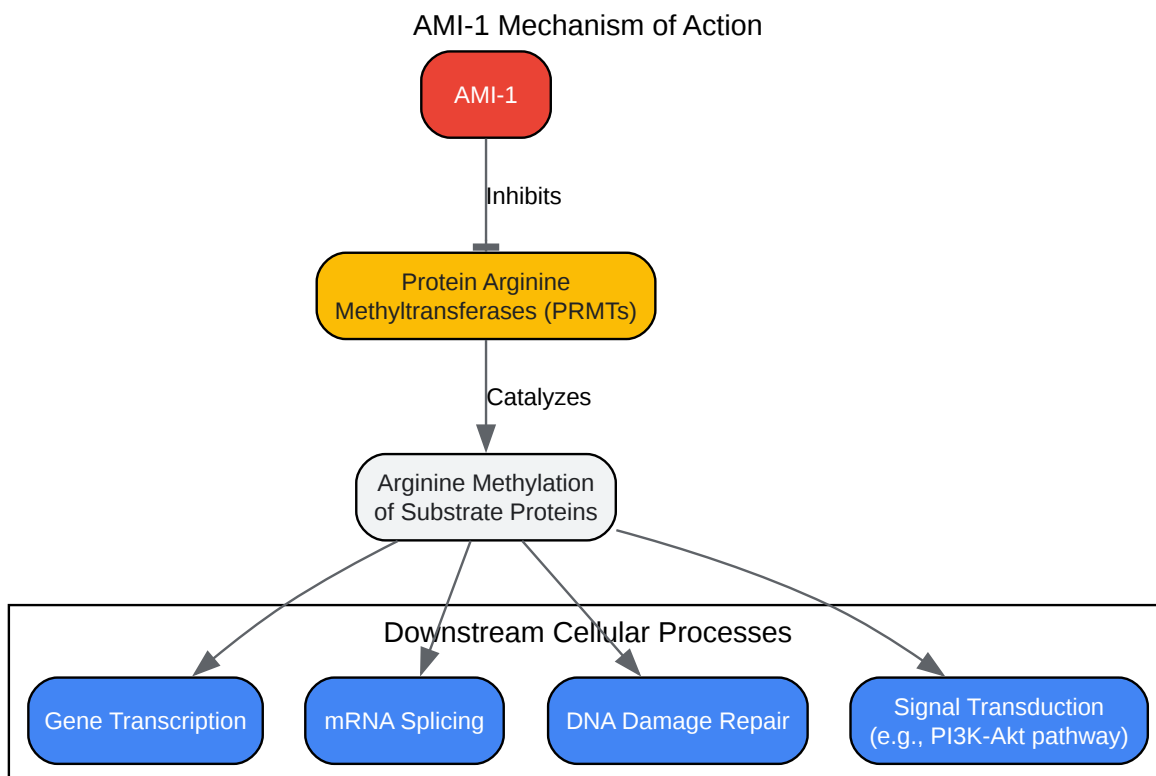
## Mandatory Visualization

## Experimental Workflow: AMI-1 Preparation and Application



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **AMI-1** in experiments.



[Click to download full resolution via product page](#)

Caption: **AMI-1** inhibits PRMTs, affecting downstream pathways.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cellular pathways influenced by protein arginine methylation: Implications for cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | The emerging roles of protein arginine methyltransferases in antiviral innate immune signaling pathways [frontiersin.org]

- 3. Protein Arginine Methyltransferase (PRMT) Inhibitors—AMI-1 and SAH Are Effective in Attenuating Rhabdomyosarcoma Growth and Proliferation in Cell Cultures - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Protein Arginine Methyltransferase 5 (PRMT5) Signaling Suppresses Protein Kinase C $\delta$ - and p38 $\delta$ -dependent Signaling and Keratinocyte Differentiation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. The emerging roles of protein arginine methyltransferases in antiviral innate immune signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [How to dissolve and store AMI-1 for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10762199#how-to-dissolve-and-store-ami-1-for-experiments]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)